

2-(Pyridin-2-yl)acetyl chloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(Pyridin-2-yl)acetyl chloride

Cat. No.: B174658

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In-Depth Technical Guide to 2-(Pyridin-2-yl)acetyl chloride

For Researchers, Scientists, and Drug Development Professionals

Foreword: This technical guide provides a comprehensive overview of the material safety data for **2-(Pyridin-2-yl)acetyl chloride** (CAS No. 144659-13-2). Due to the limited availability of a complete, formally published Material Safety Data Sheet (MSDS) for this specific compound, this guide amalgamates available data with extrapolated information from structurally related compounds, namely acetyl chloride and 2-acetylpyridine. All inferred data is clearly indicated. This document is intended for use by qualified professionals in a laboratory setting.

Section 1: Chemical and Physical Properties

2-(Pyridin-2-yl)acetyl chloride is a yellowish liquid that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals, dyes, and fragrances.^[1] Its reactivity stems from the presence of a highly electrophilic acyl chloride functional group.^[1]

Table 1: Physical and Chemical Properties of **2-(Pyridin-2-yl)acetyl chloride** and Related Compounds

Property	2-(Pyridin-2-yl)acetyl chloride	Acetyl Chloride (for comparison)	2-Acetylpyridine (for comparison)
CAS Number	144659-13-2[1]	75-36-5[2]	1122-62-9[3]
Molecular Formula	C ₇ H ₆ ClNO[1]	C ₂ H ₃ ClO[2]	C ₇ H ₇ NO[3]
Molecular Weight	155.58 g/mol [1]	78.49 g/mol [2]	121.14 g/mol [3]
Appearance	Yellowish liquid (inferred)[1]	Colorless, fuming liquid[2]	Viscous colorless liquid[3]
Boiling Point	Data not available	52 °C (126 °F; 325 K) [2]	188-189 °C[3]
Density	Data not available	1.104 g/mL[2]	1.08 g/mL[3]
Flash Point	Data not available	4 °C / 39.2 °F[4]	73 °C (163 °F; 346 K) [3]
Solubility	Reacts with water (inferred)	Reacts violently with water[4]	Soluble in ether and acids[5]

Section 2: Hazard Identification and Toxicological Data

Due to its corrosive nature, **2-(Pyridin-2-yl)acetyl chloride** should be handled with extreme care to avoid irritation to the skin, eyes, and respiratory system.[1] The acyl chloride functional group is highly reactive and will react violently with water and other nucleophiles, releasing hydrogen chloride gas.

Table 2: Toxicological Data of Related Compounds

Compound	LD ₅₀ (Oral, Rat)	LC ₅₀ (Inhalation)	Notes
2-(Pyridin-2-yl)acetyl chloride	Data not available	Data not available	Expected to be corrosive and toxic upon inhalation or ingestion.
Acetyl Chloride	910 mg/kg	Data not available	Causes severe skin burns and eye damage.[4]
2-Acetylpyridine	Data not available	Data not available	

Section 3: Handling, Storage, and Personal Protective Equipment (PPE)

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
- Use non-sparking tools.[4]

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.
- Store away from incompatible materials such as water, alcohols, amines, and strong bases.
[4]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin Protection:** Wear chemical-resistant gloves (e.g., butyl rubber or Viton), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors.

Section 4: Experimental Protocols

Synthesis of 2-(Pyridin-2-yl)acetyl chloride from 2-(Pyridin-2-yl)acetic acid

This protocol is adapted from a general procedure for the synthesis of acid chlorides from carboxylic acids using thionyl chloride.

Materials:

- 2-(Pyridin-2-yl)acetic acid
- Thionyl chloride (SOCl_2)
- Dry dichloromethane (DCM)
- Pyridine (catalytic amount, optional)
- Round-bottom flask with a reflux condenser and a gas outlet to a scrubber (to neutralize HCl and SO_2 fumes)
- Magnetic stirrer and heating mantle

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, suspend 2-(pyridin-2-yl)acetic acid in an excess of thionyl chloride (approximately 2-3 equivalents).
- Add a catalytic amount of pyridine (e.g., a few drops), if desired, to accelerate the reaction.

- Heat the mixture to reflux (the boiling point of thionyl chloride is 76 °C) and stir for 2-3 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude **2-(pyridin-2-yl)acetyl chloride** can be used directly for the next step or purified by vacuum distillation.

Reaction of 2-(Pyridin-2-yl)acetyl chloride with an Amine (General Procedure for Amide Formation)

This protocol is a general method for the acylation of a primary or secondary amine.

Materials:

- **2-(Pyridin-2-yl)acetyl chloride**
- Primary or secondary amine
- Dry aprotic solvent (e.g., dichloromethane, THF)
- Tertiary amine base (e.g., triethylamine, pyridine)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel

Procedure:

- In a round-bottom flask, dissolve the amine and a slight excess of the tertiary amine base (e.g., 1.1 equivalents) in the dry aprotic solvent.
- Cool the solution to 0 °C in an ice bath.

- Dissolve **2-(pyridin-2-yl)acetyl chloride** in the same dry solvent and add it dropwise to the cooled amine solution via a dropping funnel over 15-30 minutes.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Upon completion, the reaction mixture can be worked up by washing with water, a dilute acid solution (to remove excess amine and base), and then brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure to obtain the crude amide product.
- The product can be further purified by recrystallization or column chromatography.

Section 5: First Aid and Emergency Procedures

First Aid Measures:

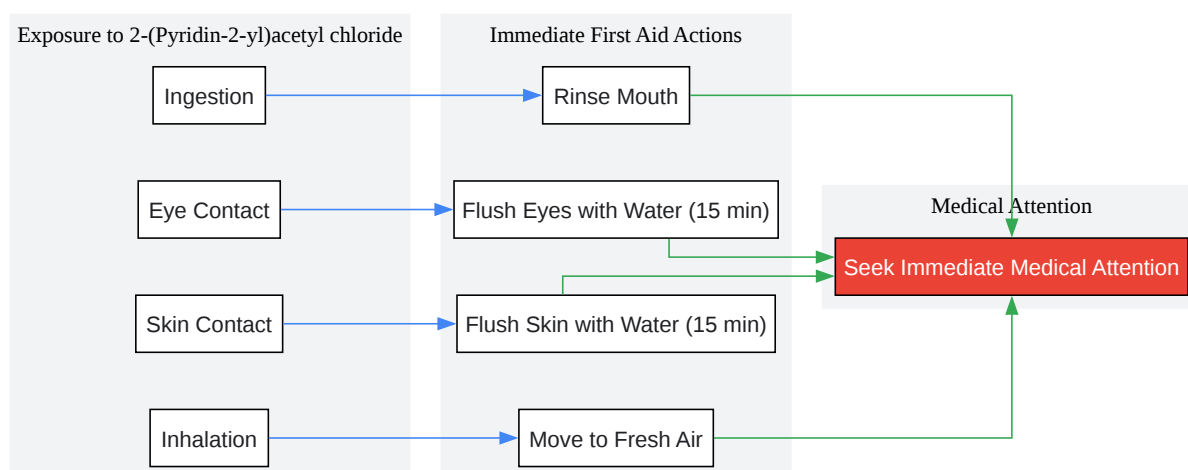
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 3).
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.

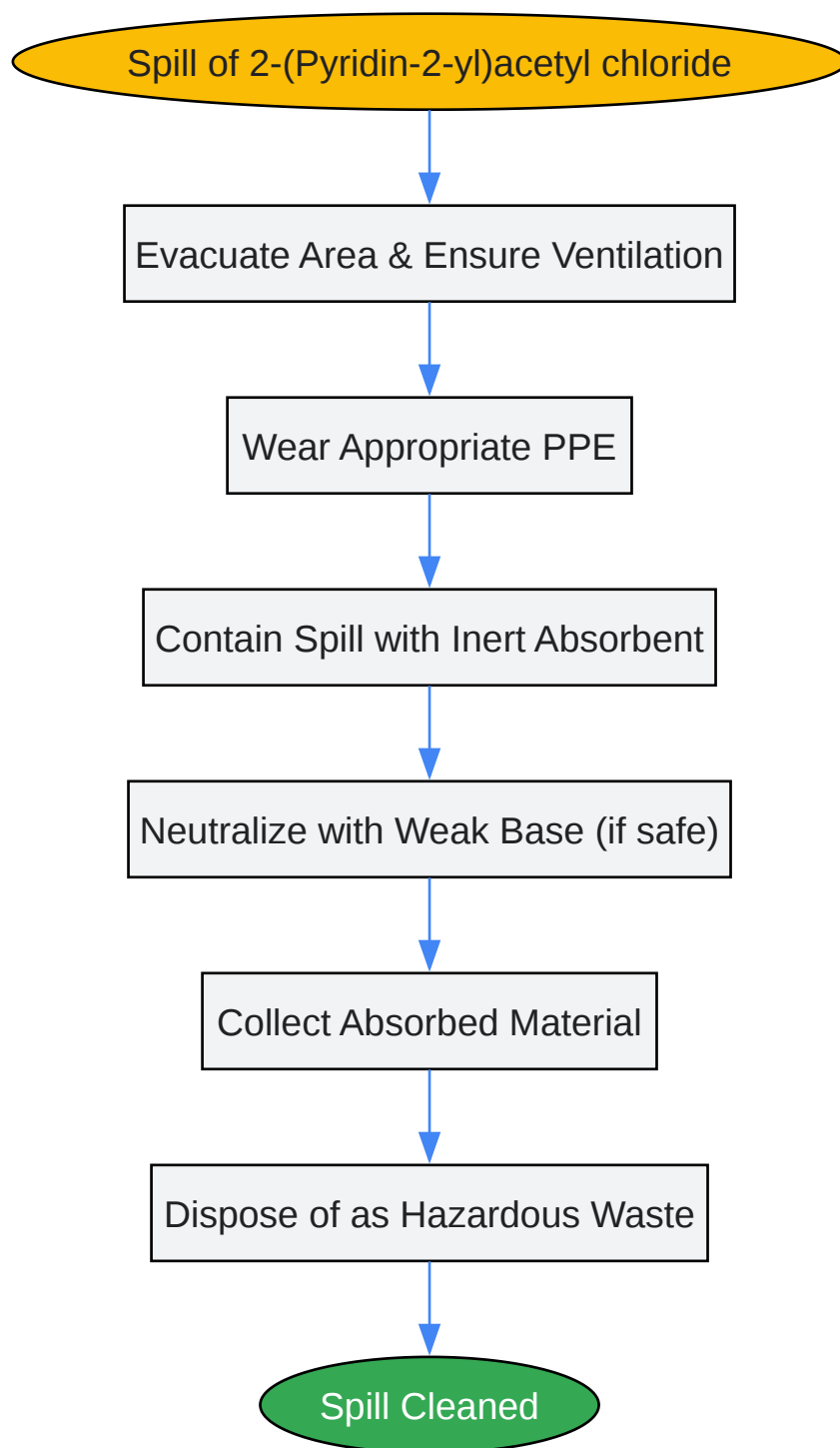
- Carefully neutralize the spill with a weak base (e.g., sodium bicarbonate) if appropriate and safe to do so.
- Collect the absorbed material into a suitable container for disposal.
- Do not allow the material to enter drains or waterways.

Section 6: Signaling Pathways and Workflow Diagrams



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Caption: First aid workflow for exposure to **2-(Pyridin-2-yl)acetyl chloride**.



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Caption: Workflow for responding to a spill of **2-(Pyridin-2-yl)acetyl chloride**.

Disclaimer: This document is intended as a guide and does not replace a formal Material Safety Data Sheet. All chemical handling should be performed by trained professionals in a

controlled environment. The user is responsible for conducting a thorough risk assessment before use.

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